

Sardomozide dihydrochloride in vivo vs in vitro efficacy comparison

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Compound Focus: Sardomozide dihydrochloride

CAS No.: 138794-73-7

Cat. No.: S548218

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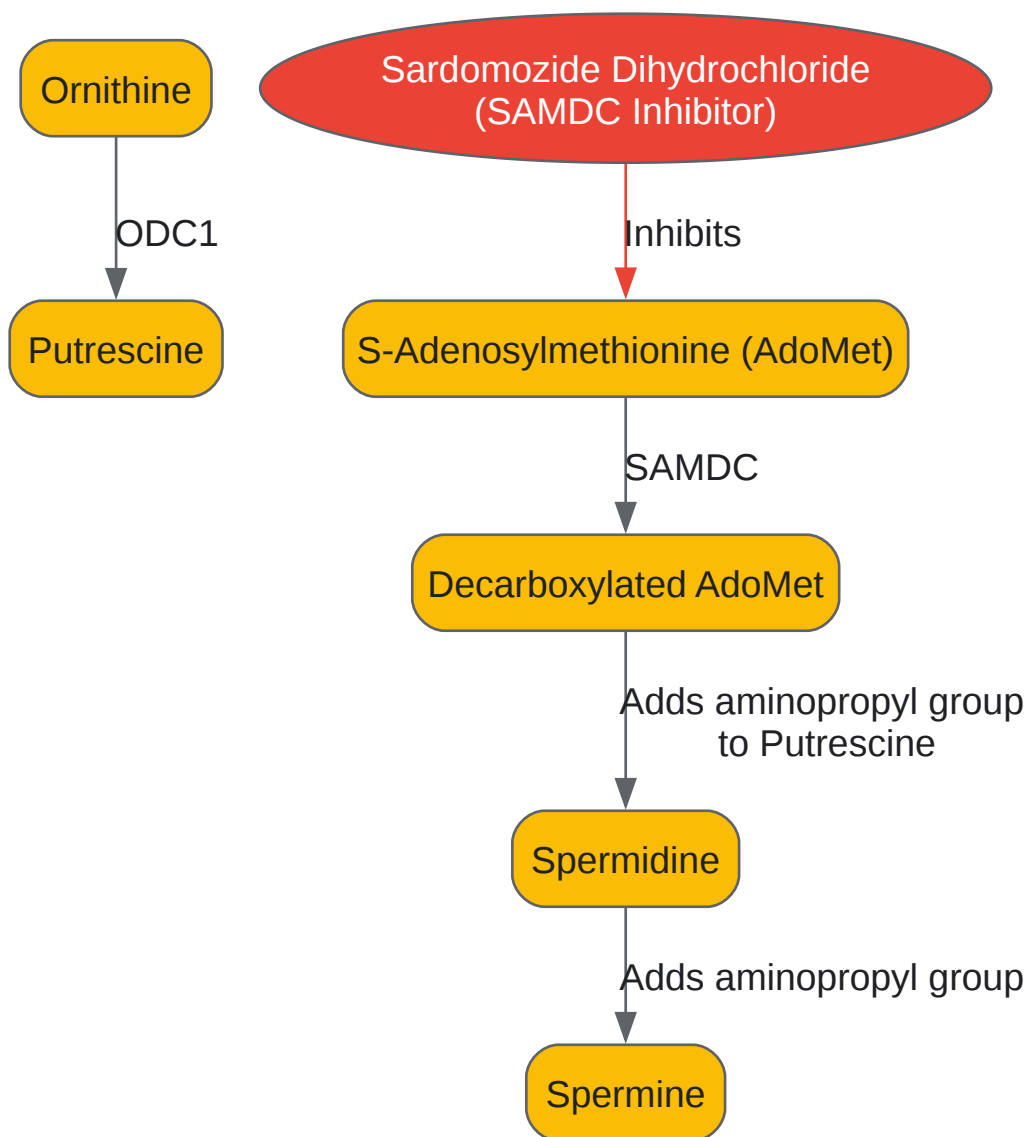
Summary of Available In Vitro Data

The table below summarizes the key in vitro data for **Sardomozide dihydrochloride** found in the search results.

Property	Details
Target	S-Adenosylmethionine decarboxylase (SAMDC) [1] [2] [3].
In Vitro IC ₅₀	5 nM (cell assay) [1] [2] [3].
Cellular Activity	Treatment with 3 µM Sardomozide for 48 hours reduced intracellular SAMDC activity to 10% of control [1] [2].
Molecular Formula	C ₁₁ H ₁₆ Cl ₂ N ₆ [1] [2] [3].
Molecular Weight	303.19 g/mol [1] [2] [3].

Experimental Context and Mechanism

To help frame the existing data, the diagram below illustrates the role of Sardomozide's target, SAMDC, within the polyamine biosynthesis pathway, based on general biological knowledge [4].



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References

1. Sardomozide dihydrochloride (Synonyms: CGP 48664A) [medchemexpress.com]
2. | CAS#:138794-73-7 | Chemsrvc Sardomozide dihydrochloride [chemsrc.com]
3. Sardomozide dihydrochloride | SAMDC inhibitor | Axon 3290 [axonmedchem.com]
4. Genetically encoded fluorescent reporter for polyamines [nature.com]

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